

# Application Notes and Protocols for Reactions Involving Tris(2-methoxyethyl)borate

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## Compound of Interest

Compound Name: *Tris(2-methoxyethyl)borate*

Cat. No.: *B079444*

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## Introduction

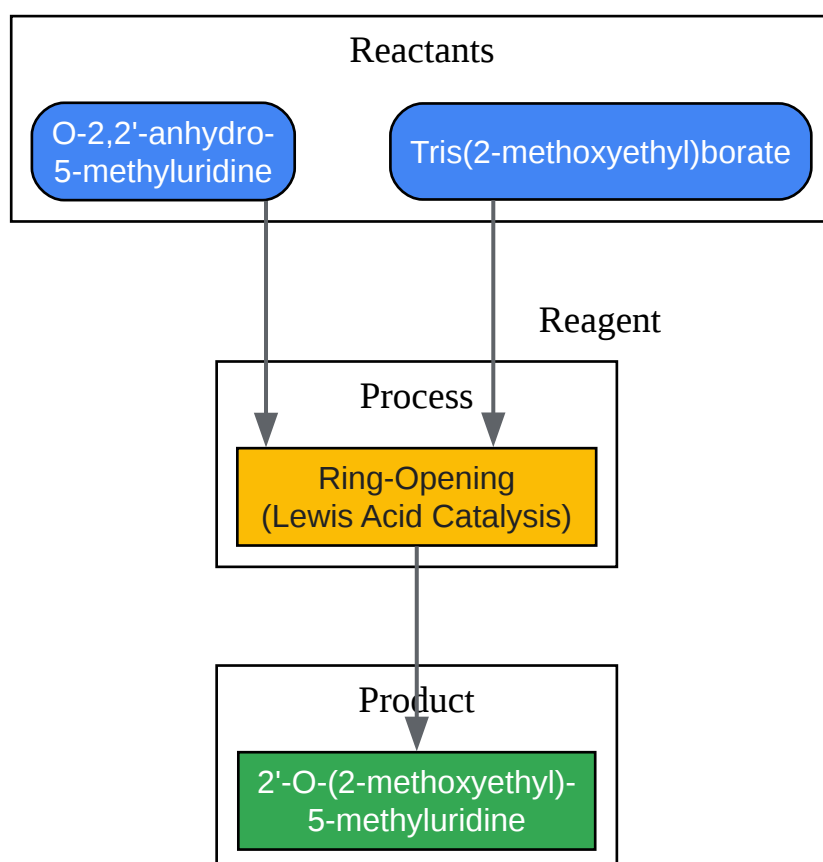
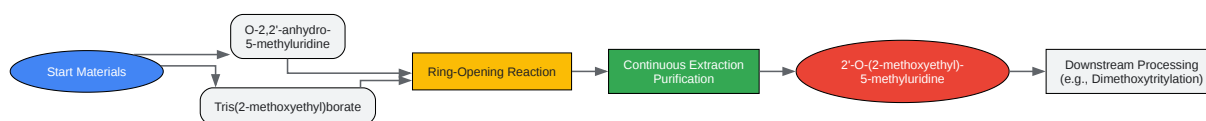
**Tris(2-methoxyethyl)borate** is a versatile reagent in organic synthesis, notably utilized as a Lewis acid catalyst and a precursor in the formation of borate esters. A significant application lies in the synthesis of modified nucleosides, which are crucial building blocks for therapeutic oligonucleotides. Specifically, it is employed in the kilo-scale synthesis of 2'-O-(2-methoxyethyl)-pyrimidines, key components in second-generation antisense oligonucleotides. [1] This document provides detailed protocols and application notes for the use of **Tris(2-methoxyethyl)borate** in the ring-opening of an anhydrouridine derivative, a critical step in the production of these valuable pharmaceutical intermediates.

## Core Application: Synthesis of 2'-O-(2-methoxyethyl)-5-methyluridine

The primary application highlighted is the use of **Tris(2-methoxyethyl)borate** as a reagent in the ring-opening of O-2,2'-anhydro-5-methyluridine to produce 2'-O-(2-methoxyethyl)-5-methyluridine. This reaction is a key step in the large-scale synthesis of modified pyrimidine nucleosides. [1] The process has been optimized for kilo-scale production, indicating its robustness and industrial relevance. [1]

## Logical Workflow for the Synthesis

The overall synthetic process involves a Lewis acid-catalyzed ring-opening of the anhydronucleoside, followed by purification. The resulting 2'-O-(2-methoxyethyl)-5-methyluridine can then be further modified for incorporation into oligonucleotide chains.



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## References

- 1. Kilo-scale synthesis process for 2'-O-(2-methoxyethyl)-pyrimidine derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
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